

Application Notes and Protocols for Preparing MF-094 Stock Solution in DMSO

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Compound of Interest

Compound Name: MF-094

Cat. No.: B609010

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Introduction

MF-094 is a potent and selective small molecule inhibitor of Ubiquitin-Specific Protease 30 (USP30), a deubiquitinating enzyme located on the outer mitochondrial membrane.[1][2] By inhibiting USP30, **MF-094** prevents the removal of ubiquitin chains from mitochondrial proteins, leading to an increase in protein ubiquitination and the subsequent acceleration of mitophagy, the selective degradation of damaged mitochondria.[1][3] This mechanism of action makes **MF-094** a valuable research tool for studying cellular quality control pathways, neurodegenerative diseases, and certain cancers.[2][4][5][6] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **MF-094** stock solutions due to its high solubilizing capacity for this compound.[7][8][9]

Data Presentation

The following table summarizes the key quantitative data for **MF-094**, essential for accurate stock solution preparation and experimental design.

Property	Value	References
Molecular Formula	C ₃₀ H ₃₇ N ₃ O ₄ S	[7]
Molecular Weight	535.70 g/mol	[7][8]
CAS Number	2241025-68-1	[1][7]
IC ₅₀ for USP30	120 nM	[1][9]
Solubility in DMSO	≥ 90 mg/mL	[7][9][10]
Appearance	White to off-white solid	[10]
Storage of Powder	-20°C for up to 3 years	[1][8][10]
Storage of DMSO Stock	-80°C for up to 2 years; -20°C for up to 1 year	[1]

Experimental Protocols

Materials and Equipment

- **MF-094** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol 1: Preparation of a 10 mM MF-094 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

1. Calculation of Required Mass: To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 535.70 \text{ g/mol} * 1000 \text{ mg/g}$$

For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 10 * 0.001 * 535.70 = 5.357 \text{ mg}$

2. Weighing the Compound:

- Before opening, bring the vial of **MF-094** powder to room temperature to prevent condensation.
- Carefully weigh out the calculated mass of **MF-094** using an analytical balance and transfer it to a sterile vial.

3. Dissolution in DMSO:

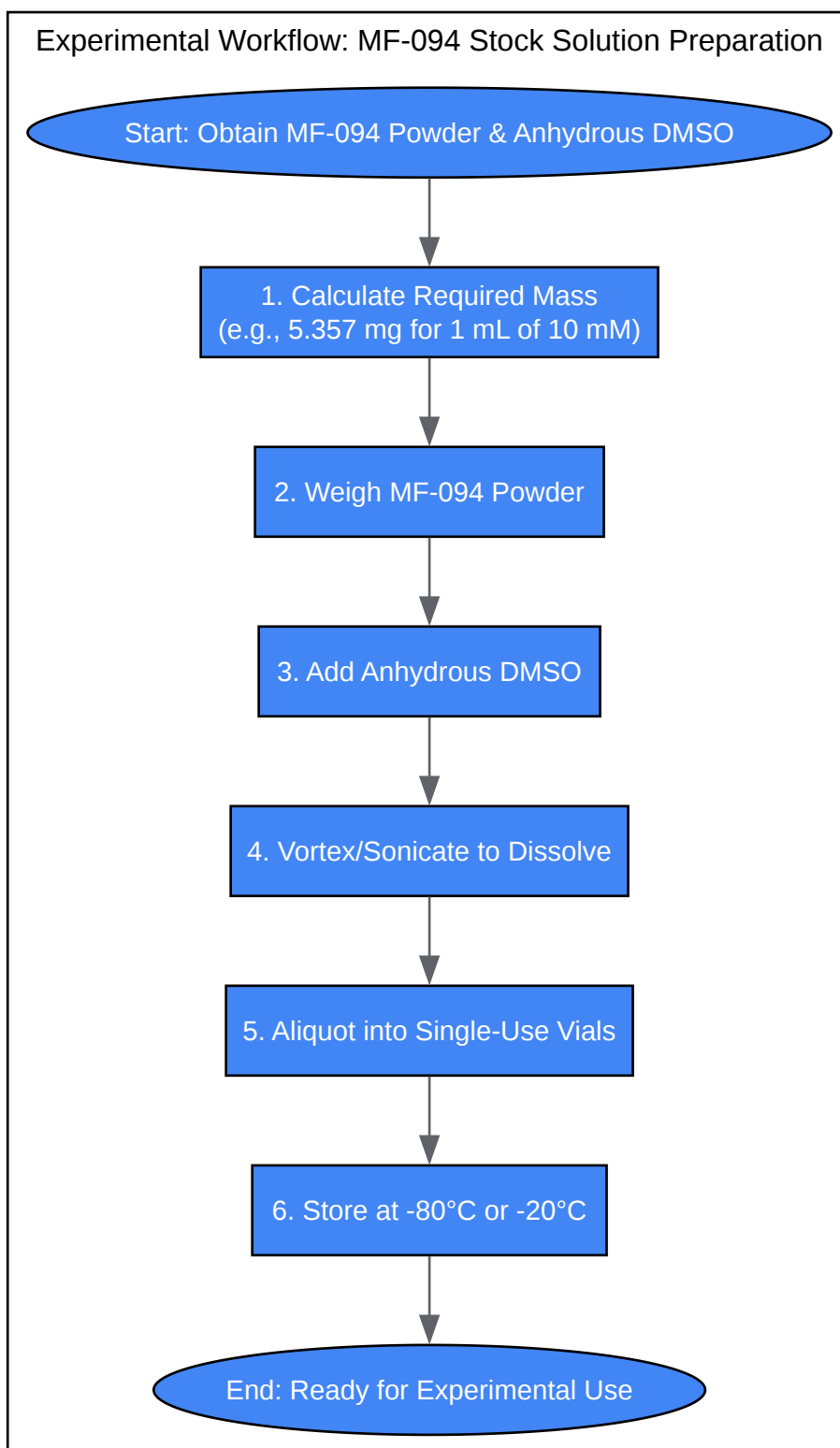
- Add the desired volume of fresh, anhydrous DMSO to the vial containing the **MF-094** powder. It is crucial to use newly opened DMSO as it is hygroscopic, and absorbed water can impact solubility.[\[1\]](#)
- Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- If dissolution is slow, brief sonication in a water bath can be used to facilitate the process.[\[10\]](#)

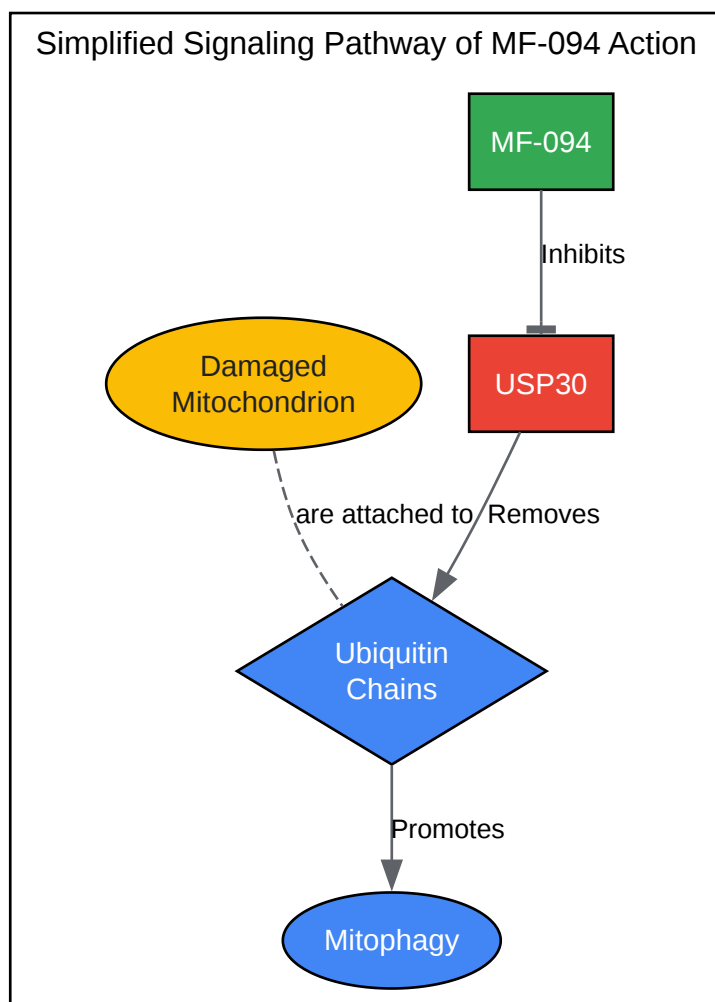
4. Storage and Handling:

- For long-term storage, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.

- Store the aliquots at -80°C for up to two years or at -20°C for up to one year.[\[1\]](#)
- When preparing working solutions for cell culture, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$) to avoid cytotoxicity. Always include a vehicle control (DMSO alone) in your experiments.

Visualization of Workflow and Signaling Pathway





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